Technical Guide: The Lewis Acidity of Tri-o-tolyl Borate

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Compound of Interest

Compound Name:	*Tri-o-tolyl Borate*
CAS No.:	*2665-12-5*
Cat. No.:	*B1580861*

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Executive Summary & Chemical Identity

Tri-o-tolyl Borate (CAS: 2665-12-5) is a borate ester, formally the tri-ester of boric acid and o-cresol (2-methylphenol).[1] It is distinct from tris(o-tolyl)borane, a common point of confusion in organometallic literature.[1] While boranes (

bonds) are often strong Lewis acids used in Frustrated Lewis Pair (FLP) chemistry, borate esters (

bonds) like **Tri-o-tolyl Borate** exhibit attenuated Lewis acidity.[1]

This attenuation arises from two competing factors:

- Electronic Damping: Oxygen lone pair donation (

  backbonding) into the empty boron

  -orbital significantly raises the LUMO energy, reducing electrophilicity.[1]

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- Steric Modulation: The ortho-methyl groups on the phenoxy rings create a "picket fence" around the boron center, kinetically inhibiting the approach of bulky nucleophiles while permitting interaction with smaller species.[1]

Key Chemical Data:

Property	Value
Formula	
MW	332.20 g/mol
Structure Type	Borate Ester ( )
Physical State	Viscous Liquid / Low-melting Solid
Primary Utility	Polymer Stabilizer, Mild Lewis Acid Catalyst, Curing Agent

[1]

Structural Mechanism of Acidity

To understand the Lewis acidity of **Tri-o-tolyl Borate**, one must analyze the electronic and steric vectors acting upon the central boron atom.[1] Unlike

(BCF), where electron-withdrawing groups enhance acidity, the phenoxy oxygen atoms in **Tri-o-tolyl Borate** act as internal Lewis bases.[1]

Electronic vs. Steric Competition

The Lewis acidity is defined by the availability of the Boron

orbital.

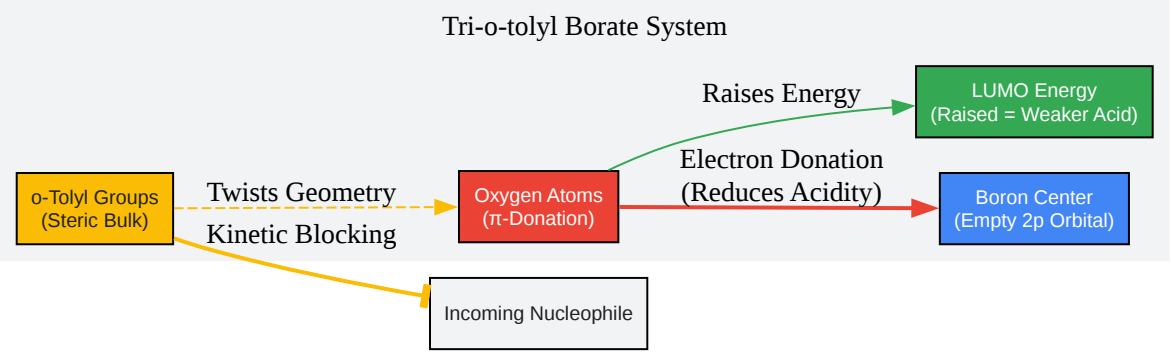
- -Donation (Deactivation): The three oxygen atoms donate electron density into the empty boron orbital.[1] This renders the boron center less electron-deficient (lower Acceptor Number).[1]
- Steric Twist (Activation/Selectivity): The ortho-methyl groups force the phenyl rings to twist out of coplanarity with the

  plane.[1] This twisting can partially disrupt the

  -donation (increasing acidity slightly compared to unhindered esters) but primarily acts as a steric gatekeeper.[1]

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Visualization of Steric/Electronic Vectors[1]



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Figure 1: Mechanistic flow of factors influencing the Lewis acidity of **Tri-o-tolyl Borate**.[1][2] Note the competing effects of Oxygen donation and Steric blocking.

Quantifying Lewis Acidity: The Gutmann-Beckett Method[1][2][3][4][5][6]

Since **Tri-o-tolyl Borate** is a mild Lewis acid, standard

proxies are ineffective.[1] The Gutmann-Beckett Method is the industry standard for quantifying Lewis acidity (Acceptor Number, AN) in non-aqueous solvents.[1][3]

The Protocol

This method uses Triethylphosphine Oxide (TEPO) as a probe.[1][3] The ngcontent-ng-c1989010908="" _nghost-ng-c3017681703="" class="inline ng-star-inserted">

NMR shift of TEPO changes upon coordination to a Lewis Acid (LA).[1]

Equation:

[1][3]

- :

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chemical shift of TEPO complexed with the borate.[1]

- : Shift of free TEPO in hexane.

Experimental Workflow

- Preparation (Inert Atmosphere): In a glovebox (

  ppm

  ), dissolve **Tri-o-tolyl Borate** (0.1 mmol) in

  mL deuterated solvent (

  or

).
- Probe Addition: Add Triethylphosphine Oxide (TEPO) (0.1 mmol). Ensure 1:1 stoichiometry.
- Measurement: Acquire

  NMR spectrum.
- Calculation: Compare the observed shift (

) to free TEPO.

Predicted Values & Comparison:

Compound	Type	Approx. AN (Gutmann-Beckett)	Lewis Acidity Class

|

| Borane | ~82 | Super Acid | |

| Borane | ~66 | Strong | |

| Borate Ester | ~23 | Weak | | **Tri-o-tolyl Borate** | Borate Ester | < 20 (Est.) | Very Weak / Latent |[1]

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Note: The steric bulk of the o-tolyl groups likely prevents the tight binding of the bulky TEPO probe, potentially resulting in a lower observed AN than electronically predicted.[1] This "Frustrated" interaction is a key feature.

Applications & Utility

Tri-o-tolyl Borate is rarely used as a primary catalyst for difficult transformations (like hydrogenation) where boranes are preferred.[1] Instead, its utility lies in stability and mild activation.[1]

Polymer Stabilization & Curing

In epoxy resin systems, **Tri-o-tolyl Borate** acts as a latent curing agent or stabilizer.[1]

- Mechanism: At room temperature, the steric bulk prevents rapid reaction with epoxy groups or amines.[1] Upon heating, the kinetic energy overcomes the steric barrier (or the ester hydrolyzes/transesterifies), releasing active boron species that catalyze cross-linking.
- Radical Scavenging: The electron-rich phenoxy rings can intercept free radicals, while the boron center traps degradation byproducts (e.g., alkoxides), preventing polymer yellowing.[1]

Reagent in Organic Synthesis

It serves as a precursor for introducing sterically hindered o-tolyl groups or as a mild Lewis acid buffer to neutralize basic impurities without catalyzing side reactions.[1]

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